

প্যালাডিয়াম ক্যাটালিসিসে 2-ফ্লুরো-4-আয়োডোবেনজোনেট্রাইল বনাম 4-আয়োডোবেনজোনেট্রাইল: একটি তুলনামূলক নির্দেশিকা

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Fluoro-4-iodobenzonitrile

Cat. No.: B160798

[Get Quote](#)

ভূমিকা

গবেষক, বিজ্ঞানী এবং ওষুধ উন্নয়ন পেশাদারদের জন্য এই নির্দেশিকাটি প্যালাডিয়াম-অনুঘটক ক্রস-কাপলিং বিক্রিয়ায় 2-ফ্লুরো-4-আয়োডোবেনজোনেট্রাইল এবং 4-আয়োডোবেনজোনেট্রাইলের কার্যকারিতার একটি বস্তুনিষ্ঠ তুলনা প্রদান করে। যদিও এই দুটি যৌগের সরাসরি তুলনামূলক পরীক্ষামূলক ডেটা সীমিত, আমরা অর্থো-ফ্লুরো গ্রুপের পরিচিত ইলেকট্রনিক এবং স্টেরিক প্রভাবের উপর ভিত্তি করে তাদের আপেক্ষিক প্রতিক্রিয়াশীলতা বিশ্লেষণ করব এবং বিভিন্ন প্রকারের প্যালাডিয়াম-অনুঘটক বিক্রিয়ায় তাদের সম্ভাব্য আচরণ নিয়ে আলোচনা করব।

আণবিক গঠন:

- 4-আয়োডোবেনজোনেট্রাইল: একটি বেনজিন রিং যার একটি আয়োডিন পরমাণু এবং একটি নাইট্রাইল (CN) গ্রুপ প্যারা অবস্থানে রয়েছে।
- 2-ফ্লুরো-4-আয়োডোবেনজোনেট্রাইল: 4-আয়োডোবেনজোনেট্রাইলের অনুরূপ, তবে আয়োডিন পরমাণুর সাপেক্ষে অর্থো অবস্থানে একটি ফ্লুরিন পরমাণু রয়েছে।

এই নির্দেশিকায়, আমরা সুজুকি, হেক, সোনোজাশিরা, বুচওয়াল্ড-হার্টউইগ অ্যামিনেশন এবং সায়ানেশন বিক্রিয়ায় এই দুটি সাবস্ট্রেক্টের সম্ভাব্য কার্যকারিতা তুলে ধরব।

কর্মক্ষমতা তুলনা: ইলেকট্রনিক এবং স্টেরিক প্রভাব

2-ফ্লুরো-4-আয়োডোবেনজোনেট্রাইলের অর্থো অবস্থানে ফ্লুরিন পরমাণুর উপস্থিতি তার প্রতিক্রিয়াশীলতাকে 4-আয়োডোবেনজোনেট্রাইলের তুলনায় উল্লেখযোগ্যভাবে প্রভাবিত করতে পারে।

ইলেকট্রনিক প্রভাব: ফ্লুরিন একটি অত্যন্ত তড়িৎ ঋণাত্মক পরমাণু। এর শক্তিশালী ইলেকট্রন-প্রত্যাহারকারী হুঁডাকটিভ প্রভাব (-I) কার্বন-আয়োডিন (C-I) বন্ডের ইলেকট্রন ঘনত্ব হ্রাস করে, যা প্যালাডিয়াম (0) অনুঘটকের অক্সিডেটিভ সংযোজন ধাপকে ত্বরান্বিত করতে পারে। অক্সিডেটিভ সংযোজন প্রায়শই ক্রস-কপলিং বিক্রিয়ার হার-নির্ধারক ধাপ, তাই এই ধাপের ত্বরণ সামগ্রিক বিক্রিয়ার হার বাড়াতে পারে। [1][2]

স্টেরিক প্রভাব: অন্যদিকে, ফ্লুরিন পরমাণুর উপস্থিতি স্টেরিক প্রতিবন্ধকতা তৈরি করতে পারে। এই স্টেরিক বাধা প্যালাডিয়াম অনুঘটকের কার্বন-আয়োডিন বন্ডের কাছে আসতে বাধা দিতে পারে, যা অক্সিডেটিভ সংযোজন ধাপকে ধীর করে দিতে পারে। [3]

এই দুটি বিপরীত প্রভাবের ভারসাম্য বিভিন্ন ধরনের প্যালাডিয়াম-অনুঘটক বিক্রিয়ায় 2-ফ্লুরো-4-আয়োডোবেনজোইট্রাইলের চূড়ান্ত প্রতিক্রিয়াশীলতা নির্ধারণ করে।

পরিমাণগত ডেটার সারসংক্ষেপ

যেহেতু সরাসরি তুলনামূলক পরীক্ষামূলক ডেটা পাওয়া যায়নি, তাই আমরা বিভিন্ন প্যালাডিয়াম-অনুঘটক বিক্রিয়ায় এই দুটি যৌগের প্রত্যাশিত আপেক্ষিক প্রতিক্রিয়াশীলতার একটি গুণগত তুলনা নিচে সারণীতে প্রদান করছি। এই পূর্বাভাসটি অর্থো-ফ্লুরো বিকল্পের সাধারণ ইলেকট্রনিক এবং স্টেরিক প্রভাবের উপর ভিত্তি করে করা হয়েছে।

বিক্রয়	4-আয়োডোবেনজোইট্রাইল (প্রত্যাশিত কার্যকারিতা)	2-ফ্লুরো-4- আয়োডোবেনজোইট্রাইল (প্রত্যাশিত কার্যকারিতা)	সম্ভাব্য কারণ
সুজুকি কাপলিং	উচ্চ	তুলনামূলকভাবে উচ্চ	ফ্লুরিনের ইলেকট্রন- প্রত্যাহারকারী প্রভাব অক্সিডেটিভ সংযোজনকে ত্বরান্বিত করতে পারে, তবে স্টেরিক বাধা কিছুটা প্রভাব ফেলতে পারে।
হেক বিক্রয়	উচ্চ	তুলনামূলকভাবে উচ্চ	সুজুকি কাপলিংয়ের মতো, ইলেকট্রনিক প্রভাব প্রতিক্রিয়াশীলতা বাড়তে পারে।
সোনোজাশিরা কাপলিং	উচ্চ	উচ্চ	সাধারণত স্টেরিক বাধার প্রতি কম সংবেদনশীল, তাই ফ্লুরিনের ইলেকট্রন-প্রত্যাহারকারী প্রভাব প্রভাবশালী হতে পারে।
বুচওয়াল্ড-হার্টউইগ	উচ্চ	মাঝারি থেকে উচ্চ	অ্যামিনের আকারের উপর নির্ভর করে স্টেরিক প্রভাব আরও প্রকট হতে পারে।
সায়ানেশন	উচ্চ	উচ্চ	বিক্রয়ের শর্তাবলীর উপর নির্ভর করে, তবে ফ্লুরিনের উপস্থিতি সাধারণত সহায়ক হতে পারে।

দ্রষ্টব্য: এই টেবিলটি সাধারণ প্রবণতার উপর ভিত্তি করে একটি অনুমান। প্রকৃত ফলাফল ব্যবহৃত অনুঘটক, লিগ্যান্ড, দ্রাবক এবং অন্যান্য বিক্রয়ের শর্তাবলীর উপর নির্ভর করে পরিবর্তিত হতে পারে।

পরীক্ষামূলক প্রোটোকল

এখানে বিভিন্ন প্যালাডিয়াম-অনুঘটক বিক্রয়ের জন্য সাধারণ পরীক্ষামূলক প্রোটোকল উল্লেখ করা হলো, যা এই দুটি সাবস্ট্রেক্টের জন্য অভিযোজিত হতে পারে।

১. সুজুকি-মিয়াউরা কাপলিং (সাধারণ প্রোটোকল)

একটি বিক্রিয়া ফ্লাস্কে 4-আয়োডোবেনজোনাইট্রাইল বা 2-ফ্লুরো-4-আয়োডোবেনজোনাইট্রাইল (১.০ ইকুইভ্যালেন্ট), ফিনাইলবোরোনিক অ্যাসিড (১.২ ইকুইভ্যালেন্ট), $\text{Pd}(\text{PPh}_3)_4$ (৩ মোল%), এবং পটাসিয়াম কার্বনেট (২.০ ইকুইভ্যালেন্ট) নেওয়া হয়। এরপর টলুইন/জল (৪:১) মিশ্রণ যোগ করে মিশ্রণটিকে আর্গন গ্যাসের নিচে 80°C তাপমাত্রায় ৮-১২ ঘণ্টা নাড়ানো হয়। বিক্রিয়ার অগ্রগতি TLC দ্বারা পর্যবেক্ষণ করা হয়। বিক্রিয়া শেষে, মিশ্রণটিকে ইথাইল অ্যাসিটেট দিয়ে নিষ্কাশন করা হয় এবং জৈব স্তরটিকে জল এবং ব্রাইন দিয়ে ধোয়া হয়। এরপর জৈব স্তরটিকে সোডিয়াম সালফেট দিয়ে শুকিয়ে দ্রাবকটি বাষ্পীভূত করে অশোধিত পণ্য পাওয়া যায়, যা কলাম ক্রোমাটোগ্রাফির মাধ্যমে শুদ্ধ করা হয়। [4][5][6][7][8]

২. হেক বিক্রিয়া (সাধারণ প্রোটোকল)

একটি সিল করা টিউবে 4-আয়োডোবেনজোনাইট্রাইল বা 2-ফ্লুরো-4-আয়োডোবেনজোনাইট্রাইল (১.০ ইকুইভ্যালেন্ট), স্টাইরিন (১.২ ইকুইভ্যালেন্ট), $\text{Pd}(\text{OAc})_2$ (২ মোল%), ট্রাইফিনাইলফসফিন (৪ মোল%), এবং ট্রাইইথাইলঅ্যামিন (২.০ ইকুইভ্যালেন্ট) DMF-এর মধ্যে নেওয়া হয়। মিশ্রণটিকে 100°C তাপমাত্রায় ১৬-২৪ ঘণ্টা গরম করা হয়। বিক্রিয়া শেষে, মিশ্রণটিকে ঠাণ্ডা করে জল যোগ করা হয় এবং ইথাইল অ্যাসিটেট দিয়ে নিষ্কাশন করা হয়। জৈব স্তরটিকে ব্রাইন দিয়ে ধুয়ে, সোডিয়াম সালফেট দিয়ে শুকিয়ে দ্রাবকটি বাষ্পীভূত করা হয়। অশোধিত পণ্যটি কলাম ক্রোমাটোগ্রাফির মাধ্যমে শুদ্ধ করা হয়। [9][10][11][12][13]

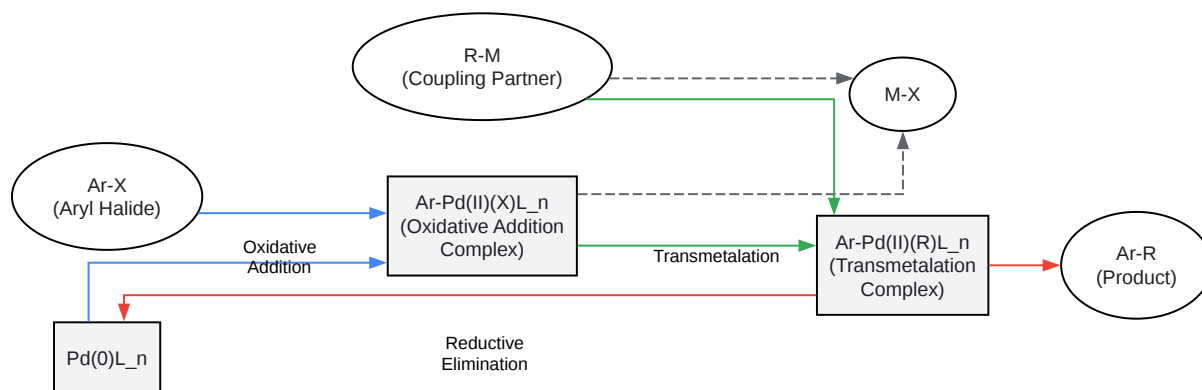
৩. সোনোজাশিরা কাপলিং (সাধারণ প্রোটোকল)

একটি বিক্রিয়া ফ্লাস্কে 4-আয়োডোবেনজোনাইট্রাইল বা 2-ফ্লুরো-4-আয়োডোবেনজোনাইট্রাইল (১.০ ইকুইভ্যালেন্ট), ফিনাইলঅ্যাসিটিলিন (১.২ ইকুইভ্যালেন্ট), $\text{PdCl}_2(\text{PPh}_3)_2$ (২ মোল%), কপার (I) অয়োডাইড (৪ মোল%), এবং ট্রাইইথাইলঅ্যামিন (২.০ ইকুইভ্যালেন্ট) THF-এর মধ্যে নেওয়া হয়। মিশ্রণটিকে ঘরের তাপমাত্রায় আর্গন গ্যাসের নিচে ৬-৮ ঘণ্টা নাড়ানো হয়। বিক্রিয়া শেষে, দ্রাবকটি বাষ্পীভূত করে অবশিষ্টাংশটিকে ডাইক্লোরোমিথেনে দ্রবীভূত করা হয় এবং জল দিয়ে ধোয়া হয়। জৈব স্তরটিকে সোডিয়াম সালফেট দিয়ে শুকিয়ে দ্রাবকটি বাষ্পীভূত করে অশোধিত পণ্য পাওয়া যায়, যা কলাম ক্রোমাটোগ্রাফির মাধ্যমে শুদ্ধ করা হয়। [14][15][16][17][18]

৪. বুচওয়াল্ড-হার্টউইগ অ্যামিনেশন (সাধারণ প্রোটোকল)

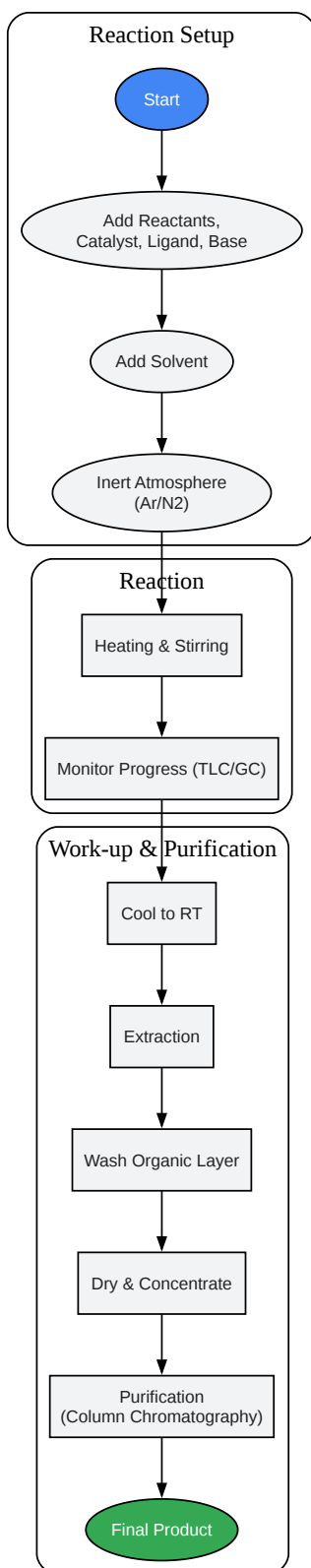
একটি ওভেন-শুকনো শিলঙ্ক টিউবে 4-আয়োডোবেনজোনাইট্রাইল বা 2-ফ্লুরো-4-আয়োডোবেনজোনাইট্রাইল (১.০ ইকুইভ্যালেন্ট), মরফোলিন (১.২ ইকুইভ্যালেন্ট), $\text{Pd}_2(\text{dba})_3$ (২ মোল%), BINAP (৩ মোল%), এবং সোডিয়াম টারট-বিউক্সাইড (১.৪ ইকুইভ্যালেন্ট) নেওয়া হয়। এরপর টলুইন যোগ করে মিশ্রণটিকে আর্গন গ্যাসের নিচে 100°C তাপমাত্রায় ১৮-২৪ ঘণ্টা গরম করা হয়। বিক্রিয়া শেষে, মিশ্রণটিকে ঠাণ্ডা করে ইথার দিয়ে পাতলা করা হয় এবং সেলাইট প্যাডের মাধ্যমে ফিল্টার করা হয়। ফিল্টারেটটি বাষ্পীভূত করে অশোধিত পণ্য পাওয়া যায়, যা কলাম ক্রোমাটোগ্রাফির মাধ্যমে শুদ্ধ করা হয়। [19][20][21]

ভিজুয়লাইজেশন



[Click to download full resolution via product page](#)

চিত্র ১: প্যালাডিয়াম-অনুষ্টক ক্রস-কাপলিং বিক্রিয়ার সাধারণ অনুঘটক চক্র।



[Click to download full resolution via product page](#)

চিত্র ২: একটি সাধারণ প্যালাডিয়াম-অনুষ্টক ক্রস-কাপলিং বিক্রিয়ার পরীক্ষামূলক কর্মপ্রবাহ।

উপসংহার

2-ফ্লুরো-4-আয়োডোবেনজোলাইট্রাইল এবং 4-আয়োডোবেনজোলাইট্রাইল উভয়ই প্যালাডিয়াম-অনুষ্টক ক্রস-কাপলিং বিক্রয়ার জন্য কার্যকর সাবস্ট্রেট। 2-ফ্লুরো-4-আয়োডোবেনজোলাইট্রাইলের অর্থো-ফ্লুরো গ্রুপ তার প্রতিক্রিয়াশীলতাকে প্রভাবিত করে, যেখানে ইলেকট্রনিক প্রভাব সাধারণত প্রতিক্রিয়াশীলতা বাড়ায় এবং স্টেরিক প্রভাব তা কমাতে পারে। নির্দিষ্ট বিক্রয়ার শর্তাবলী এবং কাপলিং পার্টনারের উপর নির্ভর করে এই দুটি প্রভাবের মধ্যে কোনটি প্রভাবশালী হবে তা নির্ধারিত হয়। যদিও সরাসরি তুলনামূলক ডেটার অভাব রয়েছে, এই নির্দেশিকাটি গবেষকদের তাদের নির্দিষ্ট সিন্থেটিক লক্ষ্যের জন্য উপযুক্ত সাবস্ট্রেট এবং বিক্রয়ার শর্তাবলী বেছে নিতে সহায়তা করবে। ভবিষ্যতের গবেষণা এই দুটি গুরুত্বপূর্ণ ব্লিডিং ব্লকের প্রতিক্রিয়াশীলতার মধ্যে পার্থক্যকে আরও স্পষ্টভাবে তুলে ধরতে পারে।

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubs.acs.org [pubs.acs.org]
- 2. Applications of Transition Metal-Catalyzed ortho-Fluorine-Directed C–H Functionalization of (Poly)fluoroarenes in Organic Synthesis - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. "Green" Suzuki-Miyaura cross-coupling: An exciting mini-project for chemistry undergraduate students [scielo.org.mx]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. researchgate.net [researchgate.net]
- 13. sctunisie.org [sctunisie.org]
- 14. rsc.org [rsc.org]

- 15. researchgate.net [researchgate.net]
- 16. researchgate.net [researchgate.net]
- 17. researchgate.net [researchgate.net]
- 18. eprints.soton.ac.uk [eprints.soton.ac.uk]
- 19. researchgate.net [researchgate.net]
- 20. Rapid Evaluation of the Mechanism of Buchwald–Hartwig Amination and Aldol Reactions Using Intramolecular ¹³C Kinetic Isotope Effects - PMC [pmc.ncbi.nlm.nih.gov]
- 21. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [প্যালাডিয়াম ক্যাটালিসিসে 2-ফ্লুরো-4-আয়োডোবেনজোনাইট্রাইল বনাম 4-আয়োডোবেনজোনাইট্রাইল: একটি তুলনামূলক নির্দেশিকা]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b160798#2-fluoro-4-iodobenzonitrile-versus-4-iodobenzonitrile-in-palladium-catalysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com